

# Pharmacokinetic Parameters of Indalpine

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## Compound Focus: Indalpine

CAS No.: 63758-79-2

Cat. No.: S530596

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The table below summarizes the key pharmacokinetic parameters of **Indalpine** and its major metabolite (PK 507) from a human study following a single 100 mg oral dose in 8 healthy volunteers [1].

Parameter	Indalpine	Metabolite (PK 507)
Time to Peak Concentration (t <sub>max</sub> )	2.1 hours (average)	2.6 hours (average)
Absorption Half-Life (t <sub>1/2</sub> )	0.8 hours (mean)	Not Reported
Elimination Half-Life (t <sub>1/2</sub> )	10.4 hours (mean)	11.9 hours (mean)
Volume of Distribution (V <sub>d</sub> )	878 L (mean)	Not Reported
Clearance (CL)	58 L/h (mean)	Not Reported

| **Chronic Use (50 mg t.i.d.) Plasma conc. 10h post-dose** | 116 ng/mL (mean) | 43 ng/mL (mean) | | **Urinary Excretion (12h)** | 3% (unchanged) | Not detected (conjugated or unconjugated) |

## Experimental Methodologies

The foundational data were generated using specific, validated experimental protocols. Here are the methodologies for the key assays and studies cited.

## HPLC Determination of Indalpine and its Metabolite

This method was used to establish the pharmacokinetic profile in humans [1].

- **Analytes:** **Indalpine** (I) and its major metabolite, 4-[2-(3-indolyl)ethyl]-2-piperidinone (PK).
- **Sample Matrices:** Human plasma and urine.
- **Instrumentation:** High-Performance Liquid Chromatography (HPLC) with a **fluorometric detector**.
- **Sample Preparation:** The method involved a liquid-liquid or solid-phase extraction step to isolate the analytes from the biological matrix.
- **Internal Standard:** **Quinine sulfate** was used to improve assay accuracy and precision.
- **Key Performance Metrics:**
  - **Sensitivity:** The lower limit of quantification was **5 ng/mL** for both I and PK in plasma and urine.
  - **Recovery:** The mean extraction recovery from plasma was **86.8% for Indalpine** and **86.4% for metabolite PK**. Recovery for the internal standard was 88.5%.

## Preclinical Study on Rat Paradoxical Sleep

This study investigated the pharmacodynamic effects of **Indalpine** [2].

- **Animal Model:** Rats.
- **Dosing:** **Indalpine** was administered dose-dependently.
- **Key Measurements:** The study measured the effect on **paradoxical sleep (REM sleep)**, including the delay before its first appearance and the overall decrease in its duration.
- **Mechanistic Investigation:**
  - **Serotonin Depletion:** Pretreatment with **parachlorophenylalanine (PCPA)**, which inhibits serotonin synthesis, markedly decreased **Indalpine's** effect.
  - **Catecholamine Reduction:** Pretreatment with **alpha-methylparatyrosine (AMPT)**, which inhibits catecholamine synthesis, potentiated the **Indalpine**-induced depression of paradoxical sleep.

## Analog Computer Simulation for Drug Distribution

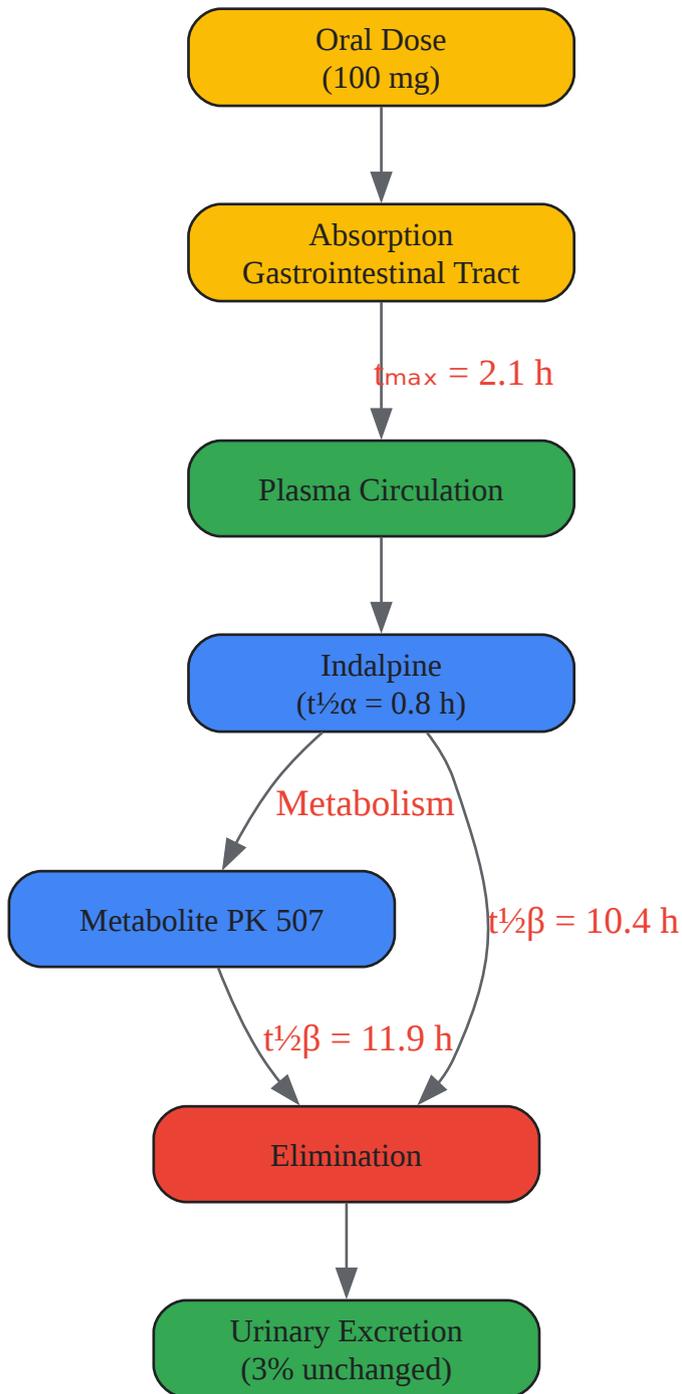
An early study used modeling to understand the drug's distribution in rats [3].

- **Model Type:** A **ten-compartment analog computer model**.
- **Data Input:** The model was simulated using existing experimental data on drug distribution and excretion.

- **Output:** The model predicted drug levels in compartments that were not directly measured, providing a comprehensive simulation of **Indalpine**'s distribution, which closely agreed with experimental data.

## Visualization of Indalpine's Metabolic Pathway

The following diagram illustrates the metabolic pathway of **Indalpine** and its pharmacokinetic profile based on the studies analyzed.



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This graph illustrates the journey of **Indalpine** after a 100 mg oral dose, from absorption to elimination, including the formation and clearance of its primary metabolite [1].

## Important Context for Researchers

- **Drug Status:** **Indalpine** was an early Selective Serotonin Reuptake Inhibitor (SSRI) that was **withdrawn from the market** due to concerns over adverse effects, particularly hematological toxicity [4].
- **Data Currency:** The most detailed human pharmacokinetic study available is from **1987** [1]. The withdrawal of the drug likely halted further extensive clinical research.

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## References

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3. Comparative distribution of two antidepressant drugs (imipramine and...) [link.springer.com]
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To cite this document: Smolecule. [Pharmacokinetic Parameters of Indalpine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b530596#indalpine-pharmacokinetics>]

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